

# Application Note: High-Yield Synthesis of 2-tert-butyl-1H-indole-3-carbaldehyde

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## Compound of Interest

**Compound Name:** 2-tert-butyl-1H-indole-3-carbaldehyde

**Cat. No.:** B1273631

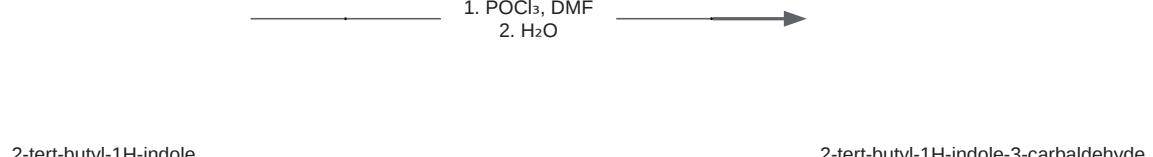
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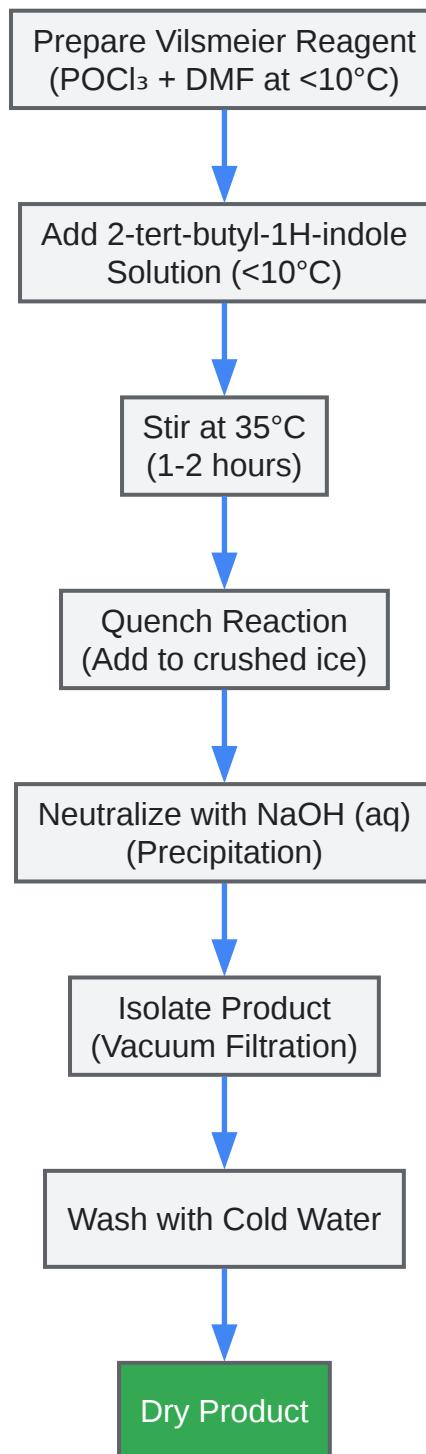
Audience: Researchers, scientists, and drug development professionals.

**Introduction** Indole-3-carbaldehyde and its derivatives are pivotal intermediates in medicinal chemistry and drug discovery. They serve as versatile scaffolds for the synthesis of a wide range of biologically active compounds, including those with anti-inflammatory, anticancer, antibacterial, and antifungal properties<sup>[1][2]</sup>. The 2-tert-butyl substituted analogue, in particular, offers a sterically hindered building block for creating novel therapeutic agents.

This document provides a detailed protocol for the high-yield synthesis of **2-tert-butyl-1H-indole-3-carbaldehyde** from 2-tert-butyl-1H-indole via the Vilsmeier-Haack reaction. This method is a classic and efficient technique for the formylation of electron-rich heterocycles<sup>[3]</sup> [4].

## Reaction Scheme



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## References

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- To cite this document: BenchChem. [Application Note: High-Yield Synthesis of 2-tert-butyl-1H-indole-3-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273631#high-yield-synthesis-of-2-tert-butyl-1h-indole-3-carbaldehyde]

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